

Benzisothiazolinone CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: *Benzisothiazolinone*

Cat. No.: *B019022*

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An In-depth Technical Guide to Benzisothiazolinone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Benzisothiazolinone (BIT), a widely used synthetic biocide and preservative. The information presented herein is intended for a technical audience and covers its chemical identity, properties, synthesis, mechanisms of action, and analytical methodologies.

Chemical Identification and Nomenclature

Benzisothiazolinone is a heterocyclic organic compound with established antimicrobial properties. Its unique structure is the basis for its broad-spectrum efficacy against bacteria, fungi, and yeasts.^[1]

Identifier	Value
CAS Number	2634-33-5
Preferred IUPAC Name	1,2-Benzisothiazol-3(2H)-one
Other Names	Benzisothiazolin-3-one, BIT
Molecular Formula	C ₇ H ₅ NOS
Molecular Weight	151.19 g/mol

Physicochemical Properties

The physical and chemical characteristics of Benzisothiazolinone are critical to its application and stability in various formulations.

Property	Value
Appearance	White to off-white crystalline powder[1]
Melting Point	154-158 °C
Boiling Point	~360°C (rough estimate)
Solubility in Water	1.288 g/L at 20°C
logP	0.7 at 20°C
pKa	10.19 ± 0.20 (Predicted)

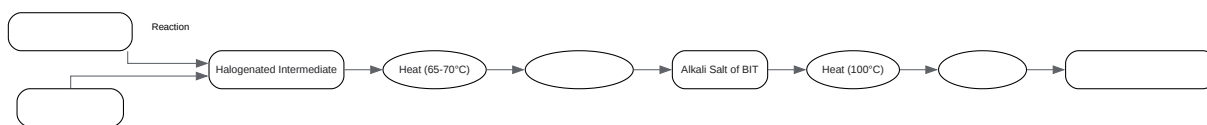
Synthesis of Benzisothiazolinone

Several synthetic routes to 1,2-Benzisothiazol-3(2H)-one have been developed, each with distinct advantages. Below are diagrams and brief descriptions of common methodologies.

Synthesis from 2-(Alkylthio)benzonitriles

A common method involves the reaction of 2-(alkylthio)benzonitriles with halogenating agents in an aqueous environment. The process includes halogenation, heating, pH adjustment to

form an alkali salt intermediate, and subsequent acidification to precipitate the high-purity product.[2]

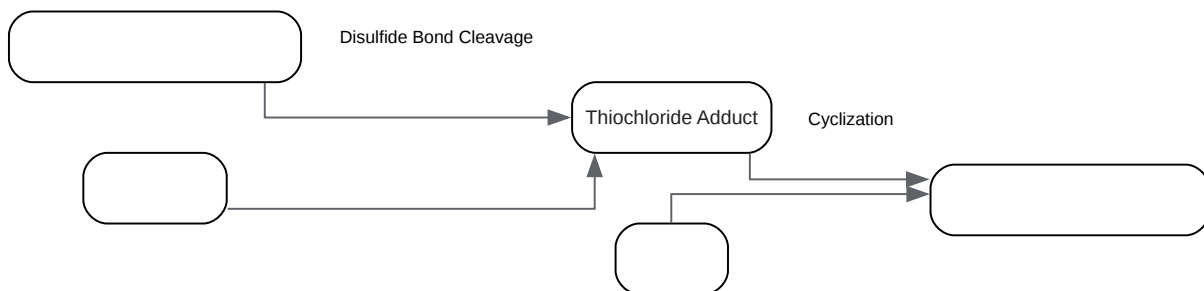


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Synthesis of Benzisothiazolinone from 2-(Alkylthio)benzonitriles.

Synthesis from 2,2'-Dithiobis-benzoyl Chloride

An established industrial method begins with the cleavage of the disulfide bond in 2,2'-dithiobis-benzoyl chloride using chlorine gas. The resulting thiochloride adduct is then cyclized with ammonia to yield the final product.[3]

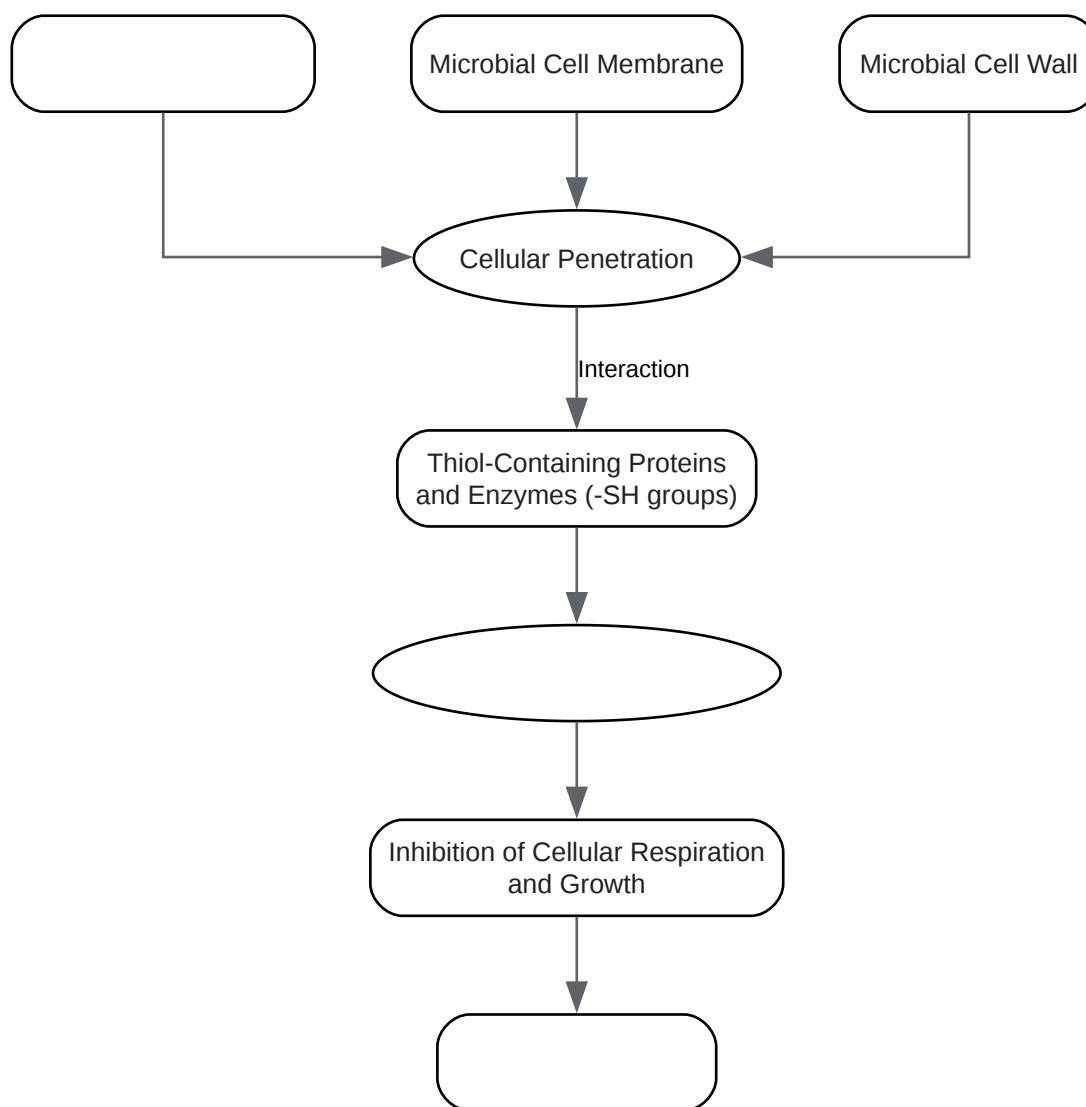


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Synthesis of Benzisothiazolinone from 2,2'-Dithiobis-benzoyl Chloride.

Antimicrobial Mechanism of Action

Benzisothiazolinone's biocidal activity stems from its ability to interact with cellular components of microorganisms. The active N-S bond in the isothiazolinone ring is key to its mechanism.[4]



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Antimicrobial Mechanism of Action of Benzisothiazolinone.

The molecule penetrates the microbial cell wall and membrane.[4] Subsequently, the electrophilic sulfur atom of the isothiazolinone ring reacts with nucleophilic thiol groups (-SH) present in cysteine residues of essential proteins and enzymes.[5] This covalent modification leads to the inactivation of these proteins, disrupting cellular respiration and inhibiting growth, ultimately resulting in cell death.[4]

Experimental Protocols for Quantitative Analysis

Accurate quantification of Benzisothiazolinone in various matrices is crucial for quality control, safety assessment, and pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) coupled with either Ultraviolet (UV) or tandem mass spectrometry (MS/MS) detection are the most common analytical techniques.

HPLC-UV Method for Commercial Products

This protocol is adapted for the simultaneous determination of several preservatives, including BIT, in consumer products.[6]

- Instrumentation: HPLC system with a Diode Array Detector (DAD).
- Column: C18 stationary phase.
- Mobile Phase: A gradient of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection Wavelength: Optimized for BIT absorbance (typically around 280 nm).
- Sample Preparation:
 - Accurately weigh the sample.
 - Dilute the sample with ultrapure water or a suitable solvent system on a weight basis.
 - Filter the diluted sample through a 0.20 µm membrane filter prior to injection.
- Quantification: External calibration with certified reference standards of Benzisothiazolinone.

LC-MS/MS Method for Biological Matrices

This highly sensitive and selective method is suitable for determining BIT concentrations in complex biological samples such as plasma, urine, and tissue homogenates.[7][8]

- Instrumentation: HPLC system coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Column: Kinetex phenyl-hexyl column (100 x 2.1 mm, 2.6 µm) or equivalent.[7]

- Mobile Phase: Isocratic elution with 0.1% formic acid in methanol and 0.1% formic acid in distilled water (e.g., 75:25, v/v).^[7]
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- MRM Transitions:
 - Benzisothiazolinone: m/z 152.2 > 134.1^[7]
 - Internal Standard (e.g., Phenacetin): m/z 180.2 > 110.1^[7]
- Sample Preparation (Liquid-Liquid Extraction):
 - Pipette a 50 μ L aliquot of the biological sample into a microcentrifuge tube.
 - Add a known amount of internal standard solution.
 - Add 1 mL of ethyl acetate and vortex for 5 minutes.
 - Centrifuge at high speed (e.g., 13,000 rpm) for 5 minutes.
 - Transfer the organic supernatant to a clean tube.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in the mobile phase.
- Quantification: Construct a calibration curve using matrix-matched standards.

LC-MS/MS Performance Data for BIT in Biological Matrices

Linearity Range (Plasma & Urine)	2–2000 ng/mL[6][7]
Linearity Range (Tissue Homogenates)	10–1000 ng/mL[6][7]
Lower Limit of Quantification (LLOQ) (Plasma & Urine)	2 ng/mL[6]
Lower Limit of Quantification (LLOQ) (Tissue Homogenates)	10 ng/mL[6]
Extraction Recovery (Plasma)	90.8% to 93.5%[6][7]

Applications

Benzisothiazolinone is utilized as a preservative and antimicrobial agent in a vast array of industrial and consumer products due to its efficacy against a broad spectrum of microorganisms.[1][9]

- Paints, Varnishes, and Coatings: Prevents microbial degradation in water-based formulations.
- Adhesives and Sealants: Extends the shelf-life and maintains the integrity of the product.
- Cleaning Products: Used in laundry detergents, fabric softeners, and all-purpose cleaners.[9]
- Personal Care Products: Found in some shampoos, conditioners, and sunscreens, although its use is under scrutiny due to sensitization potential.[1]
- Industrial Processes: Employed in textile manufacturing, leather processing, and in oil and gas drilling fluids.[9]

Safety Considerations

While effective as a biocide, Benzisothiazolinone is a known skin sensitizer and can cause allergic contact dermatitis upon dermal exposure.[9] Its use in cosmetic products is a subject of regulatory review due to these concerns. Researchers and professionals handling this

compound should adhere to appropriate safety protocols, including the use of personal protective equipment.

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